

3-Iodo-L-tyrosine methyl ester molecular weight

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Compound of Interest

Compound Name: 3-Iodo-L-tyrosine methyl ester

CAS No.: 70277-02-0

Cat. No.: B1313750

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An In-Depth Technical Guide to **3-Iodo-L-tyrosine Methyl Ester** for Researchers and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-Iodo-L-tyrosine methyl ester**, a critical amino acid derivative for professionals in scientific research and pharmaceutical development. We will explore its fundamental physicochemical properties, detailed synthetic methodologies, and robust analytical characterization techniques. The guide further delves into its significant applications as a versatile building block in peptide synthesis, a precursor for radiolabeled imaging agents, and a scaffold in medicinal chemistry. Emphasis is placed on the causality behind experimental choices and protocols, ensuring a blend of theoretical knowledge and practical, field-proven insights.

Core Physicochemical Properties

3-Iodo-L-tyrosine methyl ester is a derivative of the essential amino acid L-tyrosine, modified with an iodine atom at the 3-position of the aromatic ring and esterification of the carboxylic acid group. These modifications enhance its utility in various biochemical and synthetic

applications by altering its reactivity, solubility, and potential for specific labeling.[1] The compound typically appears as a white to off-white solid and is sparingly soluble in water.[2]

Table 1: Key Physicochemical Data for **3-Iodo-L-tyrosine Methyl Ester**

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ INO ₃	[1][2][3]
Molecular Weight	321.11 g/mol	[2][3]
CAS Number	70277-02-0	[2][3]
Appearance	White to off-white solid	[2]
Topological Polar Surface Area	72.6 Å ²	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	4	[2]
Rotatable Bond Count	4	[2]

Synthesis and Analytical Characterization

The synthesis of **3-Iodo-L-tyrosine methyl ester** requires a strategic approach to ensure regioselective iodination and prevent unwanted side reactions. A common and effective strategy involves the protection of the reactive amino and phenolic hydroxyl groups before proceeding with iodination.

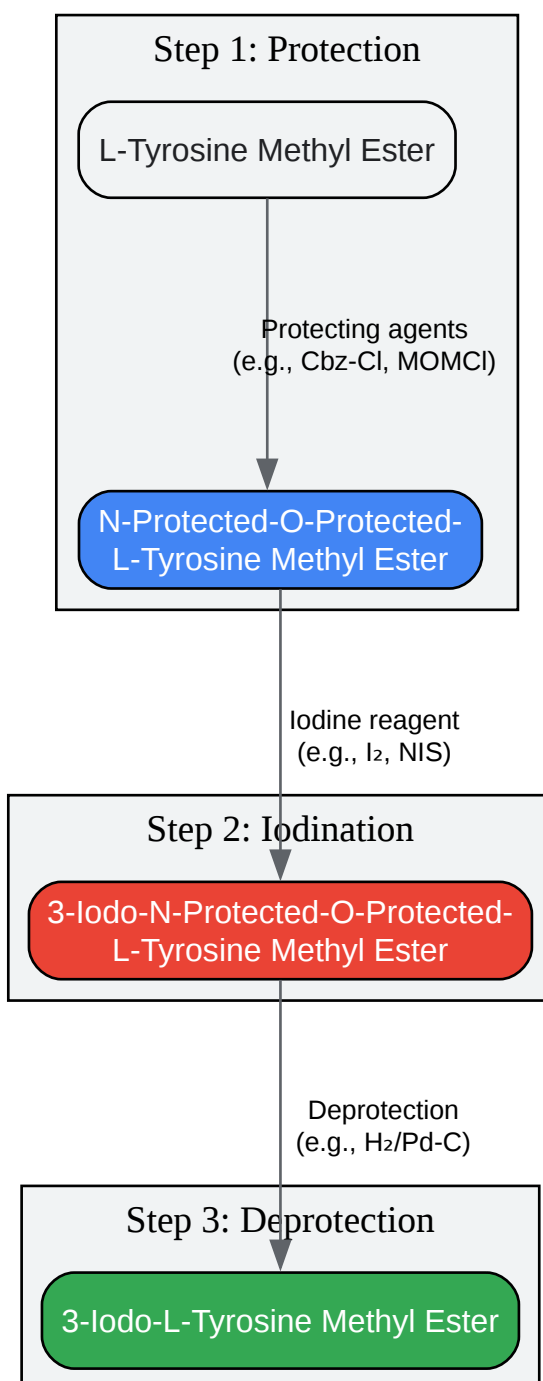
Synthetic Workflow: A Protected Route

The rationale for a protected synthesis route is twofold:

- **N-Protection:** The amino group of the tyrosine backbone is nucleophilic and can react with iodinating agents or participate in side reactions under various conditions. Protecting it, for example as a benzyloxycarbonyl (Cbz) or t-butoxycarbonyl (Boc) derivative, ensures its inertness during the key iodination step.

- O-Protection: The phenolic hydroxyl group is highly activating and can direct iodination. While iodination is desired, protecting this group, for instance as a methoxymethyl (MOM) ether, can offer finer control over the reaction conditions before a final deprotection step.^[4]

A generalized synthetic pathway is outlined below.



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Caption: A multi-step synthesis workflow for **3-Iodo-L-tyrosine methyl ester**.

Experimental Protocol: Synthesis via N-Protection

This protocol is adapted from methodologies described in organic synthesis literature, such as those for related halogenated amino acids.[4]

Materials:

- N-Protected L-Tyrosine methyl ester
- Iodine monochloride (ICl) or N-Iodosuccinimide (NIS)
- Solvent (e.g., Methanol, Acetonitrile)
- Palladium on carbon (Pd/C, 5% or 10%) for deprotection (if using a hydrogenolysis-labile protecting group like Cbz)
- Hydrogen source

Procedure:

- **Dissolution:** Dissolve N-protected L-tyrosine methyl ester in a suitable solvent like methanol in a round-bottom flask.
- **Iodination:** Cool the solution in an ice bath. Add the iodinating agent (e.g., N-Iodosuccinimide) portion-wise with stirring. The choice of iodinating agent is critical; NIS is often preferred for its milder nature compared to I₂.
- **Reaction Monitoring:** Allow the reaction to proceed at room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:** Quench the reaction with an aqueous solution of sodium thiosulfate to remove any unreacted iodine. Extract the product into an organic solvent like ethyl acetate. Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

- Deprotection (Example for Cbz group): Dissolve the crude N-protected iodinated product in methanol. Add a catalytic amount of palladium on carbon (e.g., 5% Pd/C).[4]
- Hydrogenolysis: Stir the suspension under a hydrogen atmosphere (1 atm) at room temperature.[4] Monitor the reaction by TLC.
- Purification: Upon completion, filter the reaction mixture through Celite to remove the palladium catalyst. Concentrate the filtrate under reduced pressure. The resulting crude product can be purified by column chromatography or recrystallization to yield pure **3-Iodo-L-tyrosine methyl ester**.

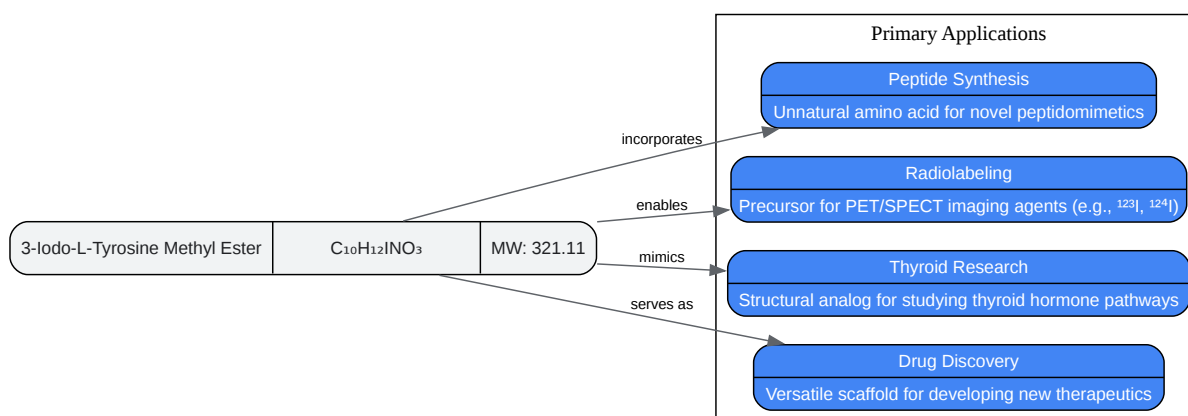
Analytical Characterization

Validation of the final product's identity and purity is paramount.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR is used to confirm the structure. Expected signals include two doublets and a doublet of doublets in the aromatic region (confirming 1,2,4-trisubstitution), a triplet for the α -proton, a doublet for the β -protons, and a sharp singlet around 3.7 ppm for the methyl ester protons. While direct spectra for the methyl ester are found in proprietary databases, spectra for the parent compound, 3-Iodo-L-tyrosine, show the characteristic aromatic proton shifts.[5][6] ^{13}C NMR will show a carbonyl signal for the ester around 172 ppm and a signal for the carbon-iodine bond around 85-90 ppm.[4]
- High-Performance Liquid Chromatography (HPLC): Used to determine the purity of the final compound, often achieving >98% purity.[7]
- Mass Spectrometry (MS): Confirms the molecular weight of the compound by identifying the molecular ion peak $[\text{M}+\text{H}]^+$.

Key Applications in Research and Drug Development

The unique structural features of **3-Iodo-L-tyrosine methyl ester** make it a valuable tool in several advanced research areas.



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Caption: Major research applications of **3-Iodo-L-tyrosine methyl ester**.

- **Peptide Synthesis:** It serves as a non-canonical amino acid that can be incorporated into peptides. The iodo-group can be used as a handle for further chemical modifications (e.g., Sonogashira or Suzuki couplings) to create complex peptide-based drugs with unique properties. Its di-iodinated analog is also widely used for this purpose.[7][8]
- **Radiolabeling and Medical Imaging:** The iodine atom provides a site for introducing a radioactive isotope of iodine (e.g., ^{123}I , ^{125}I , ^{131}I). This makes it a crucial precursor for synthesizing radiolabeled tracers for imaging techniques like Single Photon Emission Computed Tomography (SPECT) and Positron Emission Tomography (PET), which are used to visualize biological processes in vivo.[7][8] For example, 3-Iodo-alpha-methyl-L-tyrosine I-123 is a known imaging agent.[9]
- **Thyroid Hormone Research:** Due to its structural similarity to endogenous iodinated tyrosines (monoiodotyrosine and diiodotyrosine), which are precursors to thyroid hormones

T3 and T4, this compound is used in studies investigating thyroid function, hormone synthesis, and related metabolic disorders.[1][8]

- Drug Discovery: The phenyl-iodide motif is a valuable pharmacophore in medicinal chemistry. The compound can serve as a starting material or intermediate in the synthesis of novel small-molecule drugs, particularly in oncology and neurology.[2][7]

Safety, Handling, and Storage

As with any laboratory chemical, proper handling of **3-Iodo-L-tyrosine methyl ester** is essential. Based on safety data for the closely related 3-Iodo-L-tyrosine, the compound should be treated as a potential irritant.[10]

Precautionary Measures:

- Personal Protective Equipment (PPE): Always wear protective gloves, a lab coat, and safety glasses with side shields or goggles.[10]
- Ventilation: Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust.[10]
- Handling: Avoid contact with skin and eyes. Wash hands thoroughly after handling. Minimize dust generation.[10]
- First Aid:
 - In case of eye contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[10]
 - In case of skin contact: Wash with plenty of soap and water. If irritation occurs, get medical advice.[10]
 - If inhaled: Move the person to fresh air and keep them comfortable for breathing.[10]

Storage:

- Store in a cool, dry, and well-ventilated place.[2]

- Keep the container tightly closed to prevent moisture absorption and degradation.
- For long-term stability, storage at -20°C is recommended.[\[11\]](#)

Conclusion

3-Iodo-L-tyrosine methyl ester is more than a simple chemical reagent; it is a versatile and enabling tool for advanced scientific discovery. Its unique combination of an amino acid backbone, a reactive iodine handle, and a protected carboxyl group provides researchers with a powerful building block for constructing novel peptides, developing targeted radiopharmaceuticals, and synthesizing innovative drug candidates. A thorough understanding of its properties, synthesis, and handling is crucial for leveraging its full potential in the laboratory.

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